

Aluminum Triphosphate Dihydrate: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Aluminum triphosphate dihydrate

Cat. No.: B579274 Get Quote

CAS Number: 17375-35-8

This technical guide provides a comprehensive overview of **Aluminum Triphosphate Dihydrate**, focusing on its chemical and physical properties. While direct applications in drug development are not extensively documented in publicly available literature, this guide addresses related compounds, such as aluminum phosphate, which are widely used as vaccine adjuvants.

Chemical and Physical Properties

Aluminum Triphosphate Dihydrate is a white, microcrystalline powder.[1] It is characterized by its low toxicity and non-irritating nature.[2] Key quantitative data for this compound are summarized in the table below.



Property	Value	Source
Molecular Formula	AlH6O12P3	[1][3][4]
Molecular Weight	317.94 g/mol	[3][4]
Density	2.31 g/cm ³	[1]
Solubility	Insoluble in water, slightly soluble in alcohol.[1]	
Physical State	White microcrystalline powder, orthorhombic crystal structure. [1]	
Synonyms	Aluminium dihydrogen tripolyphosphate, Monoaluminum triphosphate dihydrate (AlH ₂ P ₃ O ₁₀ ·2H ₂ O), Triphosphoric acid, aluminum salt (1:1), dihydrate.[3][5]	

Applications and Biological Interactions

While specific experimental protocols for **Aluminum Triphosphate Dihydrate** in drug development are not readily available, the closely related aluminum phosphate is extensively used as an adjuvant in vaccines to enhance the immune response.[5][6] Adjuvants help to stimulate a stronger and more prolonged immune reaction to the vaccine's antigen.[7] The mechanism of action for aluminum-based adjuvants is thought to involve the formation of a "depot" at the injection site, which slowly releases the antigen, thereby prolonging its interaction with the immune system.[8]

Research on the biological effects of aluminum has shown that it can interact with cellular signaling pathways. Specifically, aluminum ions have been found to inhibit the inositol 1,4,5-trisphosphate (InsP₃) signal transduction pathway.[2][9] This pathway is crucial for regulating intracellular calcium levels, which are vital for a multitude of cellular processes.

Experimental Protocols



Detailed experimental protocols involving the direct use of **Aluminum Triphosphate Dihydrate** in biological research are scarce in the available literature. However, a general method for its synthesis is described below.

Synthesis of Aluminum Triphosphate Dihydrate

A common synthesis method involves the reaction of an aluminum salt with a phosphate source in an aqueous solution. This leads to the formation of an Aluminum Triphosphate precipitate, which is then filtered, washed, and dried to yield the pure compound.[10]

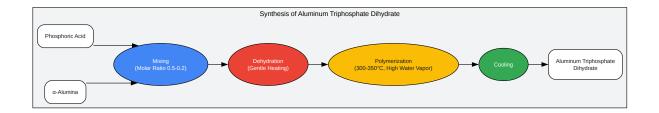
A more specific laboratory-scale preparation involves the following steps:

- An alumina method involves mixing α-alumina and phosphoric acid in a molar ratio of 0.5 to 0.2.[8]
- The mixture is gently heated to dehydrate it, forming an initial product.[8]
- This product is then heated in an electric furnace at 300 to 350 °C in an atmosphere with high water vapor pressure to induce polymerization, resulting in the formation of aluminum dihydrogen tripolyphosphate.[8]
- The final product is obtained after cooling.[8]

Visualizing Related Biological Pathways and Workflows

To illustrate the concepts discussed, the following diagrams are provided.

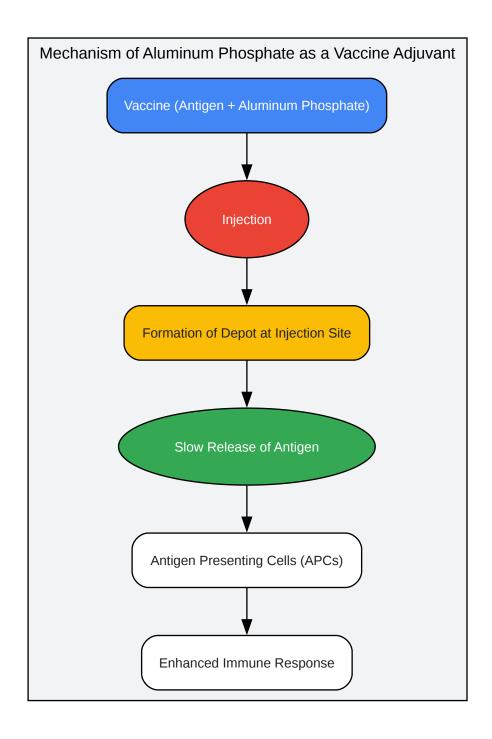




Click to download full resolution via product page

Caption: A simplified workflow for the synthesis of **Aluminum Triphosphate Dihydrate**.

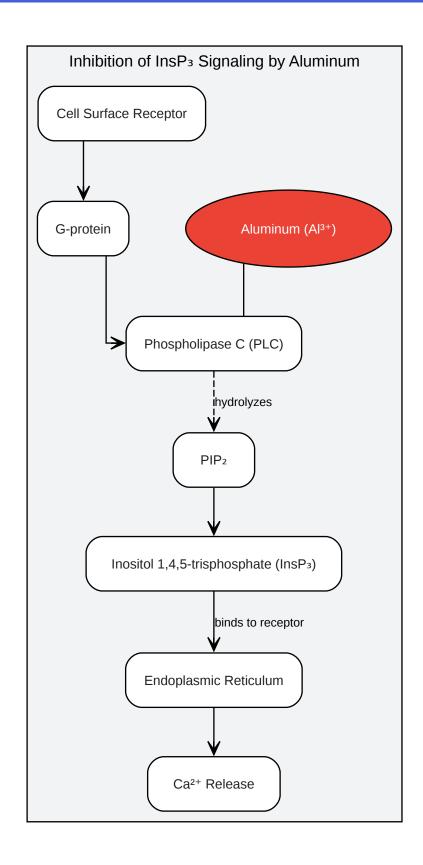




Click to download full resolution via product page

Caption: The proposed "depot" mechanism of aluminum phosphate as a vaccine adjuvant.





Click to download full resolution via product page



Caption: The inhibitory effect of aluminum on the Phospholipase C (PLC) step of the InsP₃ signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Development of improved aluminum-based adjuvants PURDUE UNIVERSITY [portal.nifa.usda.gov]
- 2. ALUMINUM TRIPOLYPHOSPHATE Ataman Kimya [atamanchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Basic Properties and Development Status of Aluminum Adjuvants Used for Vaccines [mdpi.com]
- 5. Aluminum Phosphate Vaccine Adjuvant: Analysis of Composition and Size Using Off-Line and In-Line Tools PMC [pmc.ncbi.nlm.nih.gov]
- 6. Aluminum compounds as vaccine adjuvants | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 7. What is the mechanism of Aluminium Phosphate? [synapse.patsnap.com]
- 8. Research Progress of Aluminum Phosphate Adjuvants and Their Action Mechanisms -PMC [pmc.ncbi.nlm.nih.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. chembk.com [chembk.com]
- To cite this document: BenchChem. [Aluminum Triphosphate Dihydrate: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579274#cas-number-for-aluminum-triphosphate-dihydrate]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com